

Storage and handling recommendations for Pentadecanoic acid-d3

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Compound of Interest

Compound Name: Pentadecanoic acid-d3

Cat. No.: B1419098

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An In-depth Technical Guide to the Storage and Handling of **Pentadecanoic Acid-d3**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive recommendations for the proper storage and handling of **Pentadecanoic acid-d3**, a deuterated saturated fatty acid commonly used as an internal standard in metabolic research and for quantifying its non-deuterated counterpart. Adherence to these guidelines is crucial for ensuring the compound's stability, purity, and the safety of laboratory personnel.

Storage Recommendations

The stability of **Pentadecanoic acid-d3** is directly influenced by storage conditions. Different storage temperatures and formulations (powder vs. in solvent) have distinct stability profiles.

Quantitative Storage Data

The following table summarizes the recommended storage conditions and expected stability of **Pentadecanoic acid-d3**.

Form	Storage Temperature	Shelf Life
Powder	-20°C	≥ 4 years
Powder	4°C	2 years
In Solvent	-80°C	6 months
In Solvent	-20°C	1 month
Powder	Room Temperature	Not specified, but should be stored away from light and moisture ^[1]

Note: Data compiled from multiple suppliers. Always refer to the manufacturer's specific recommendations.

General Storage Guidelines

- Container: Keep the container tightly sealed to prevent moisture absorption and contamination.^{[2][3]}
- Environment: Store in a cool, dry, and well-ventilated area.^{[2][3]}
- Light and Ignition Sources: Protect from direct sunlight and keep away from sources of ignition.^[2]
- Incompatibilities: Avoid storage with oxidizing agents, bases, and strong reducing agents.^[4]

Handling and Safety Precautions

Pentadecanoic acid-d3 is classified as an irritant to the skin, eyes, and respiratory system.^[1]^{[2][3][4][5][6]} Therefore, appropriate personal protective equipment (PPE) and handling procedures are mandatory.

Personal Protective Equipment (PPE)

A summary of required PPE is provided in the table below.

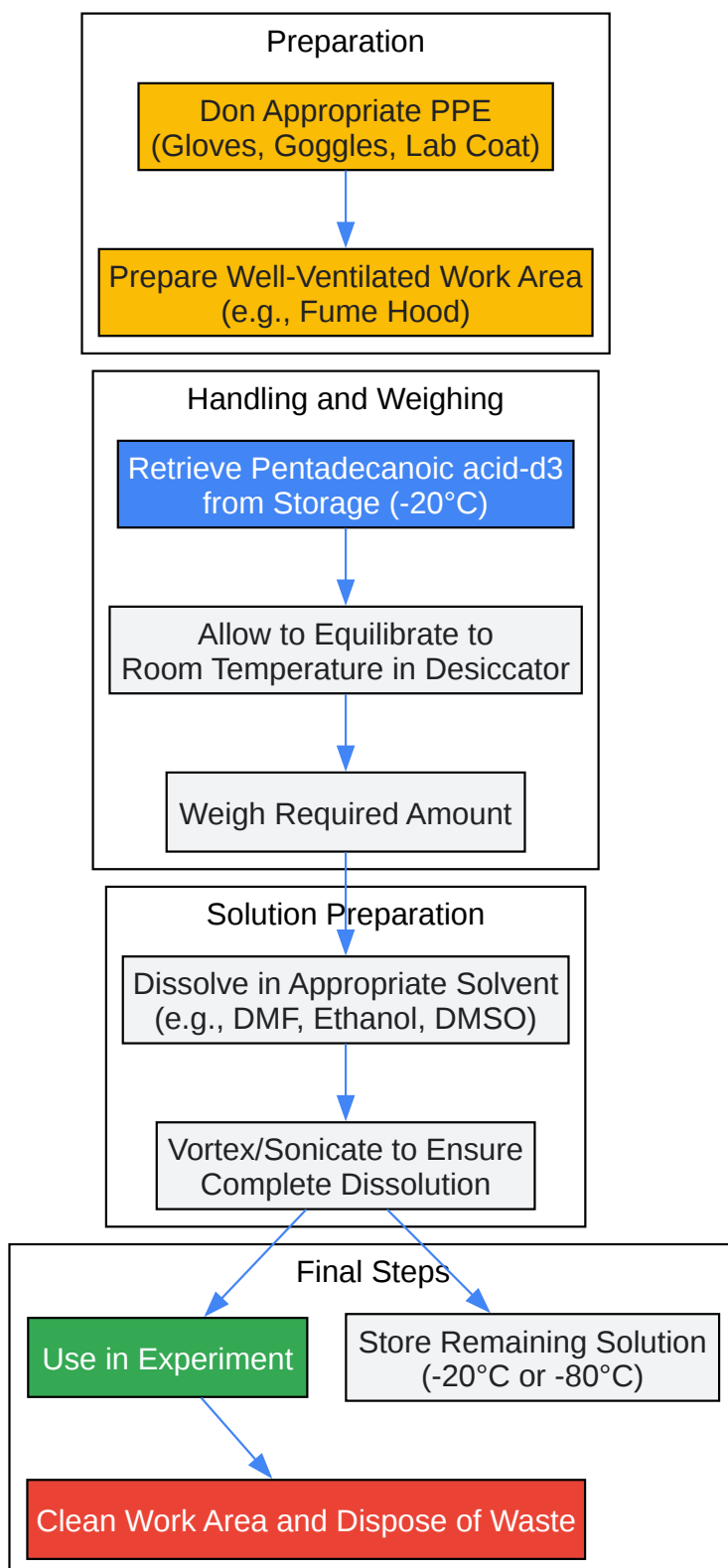
Protection Type	Recommended Equipment
Eye/Face	Safety glasses with side-shields or goggles.[6]
Skin	Protective gloves (e.g., nitrile rubber), lab coat, and overalls.[2][4]
Respiratory	Use in a well-ventilated area.[2][3][6] If dust or aerosols are generated, a NIOSH-approved respirator may be necessary.

Handling Procedures

- Ventilation: Always handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust or fumes.[2][3][6]
- Contact Avoidance: Avoid contact with skin, eyes, and clothing.[2][3] Do not breathe dust or spray.[2][3][6][7]
- Hygiene: Wash hands thoroughly after handling.[2][3][6] Do not eat, drink, or smoke in the handling area.[3]
- Spills: In case of a spill, clean it up immediately. Avoid generating dust.[4] Wear appropriate PPE during cleanup.[4][6][7]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.[2]

Experimental Workflow

The following diagram illustrates a generalized workflow for the safe handling and preparation of **Pentadecanoic acid-d3** for experimental use.



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Caption: Workflow for Safe Handling and Preparation of **Pentadecanoic acid-d3**.

Hazard Identification and First Aid

Hazard Summary

- Skin Irritation: Causes skin irritation.[1][2][3][4][5][6]
- Eye Irritation: Causes serious eye irritation.[1][2][3][4][5][6]
- Respiratory Irritation: May cause respiratory tract irritation.[1][2][3][4][5][6]

First Aid Measures

The following table outlines the recommended first aid procedures in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[3][6][8]
Skin Contact	Immediately wash the affected area with plenty of soap and water while removing contaminated clothing. Seek medical attention if irritation persists.[3][6][8]
Eye Contact	Immediately rinse eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.[2][3][6][8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.[3][6]

Disclaimer: This guide is intended for informational purposes only and should not be substituted for a thorough review of the product's Safety Data Sheet (SDS) and consultation with a qualified safety professional.

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